

An In-depth Technical Guide to 1-(2-Methoxyphenyl)piperazine

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Compound of Interest

Compound Name: 20-Methylpregn-5-en-3beta-ol

Cat. No.: B091645

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Note on CAS 1042-59-7: The IUPAC name for the compound with CAS number 1042-59-7 is (3S,8S,9S,10R,13R,14S,17R)-10,13-dimethyl-17-propan-2-yl-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-ol, commonly known as **20-Methylpregn-5-en-3beta-ol**.^[1] However, there is a limited amount of in-depth technical information, experimental protocols, and signaling pathway data publicly available for this specific compound. In contrast, a significant body of research exists for 1-(2-Methoxyphenyl)piperazine, a compound with related applications in drug development. This guide will focus on 1-(2-Methoxyphenyl)piperazine (CAS 35386-24-4) and its hydrochloride salt (CAS 5464-78-8) to provide the detailed technical overview requested.

Introduction

1-(2-Methoxyphenyl)piperazine (oMeOPP) is a chemical compound that is a derivative of piperazine. It is a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting the central nervous system.^{[2][3]} Its structure, featuring a methoxyphenyl group attached to a piperazine ring, makes it a versatile scaffold for developing ligands for various receptors, especially serotonin and adrenergic receptors. This guide provides a comprehensive overview of its chemical properties, synthesis, and its role in pharmacology.

Chemical and Physical Properties

1-(2-Methoxyphenyl)piperazine and its hydrochloride salt have distinct physical and chemical properties that are crucial for their application in research and drug development. These properties are summarized in the tables below.

Table 1: Properties of 1-(2-Methoxyphenyl)piperazine (Free Base)

Property	Value	Reference
CAS Number	35386-24-4	[4]
Molecular Formula	C ₁₁ H ₁₆ N ₂ O	[4]
Molecular Weight	192.26 g/mol	[4]
Melting Point	35-40 °C	
Boiling Point	130-133 °C at 0.1 mmHg	
Density	1.095 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.575	
IUPAC Name	1-(2-methoxyphenyl)piperazine	[4][5]

Table 2: Properties of 1-(2-Methoxyphenyl)piperazine Hydrochloride

Property	Value	Reference
CAS Number	5464-78-8	[6][7]
Molecular Formula	C ₁₁ H ₁₇ ClN ₂ O	[7][8]
Molecular Weight	228.72 g/mol	[7][8][9]
Melting Point	217-219 °C	[10]
Appearance	White solid	[10][11]

Table 3: Solubility of 1-(2-Methoxyphenyl)piperazine Hydrochloride

Solvent	Solubility	Reference
Methanol	Freely Soluble	[7]
Water	Very Soluble	[7]
Chloroform	Freely Soluble	[7]
Acetone	Insoluble	[7]
Ether	Very Slightly Soluble	[7]
Hexane	Insoluble	[7]

Experimental Protocols: Synthesis

Several synthetic routes for 1-(2-Methoxyphenyl)piperazine hydrochloride have been reported. A common method involves the condensation of o-anisidine with bis(2-chloroethyl)amine hydrochloride.

Synthesis via Condensation Reaction

This protocol describes the synthesis of 1-(2-Methoxyphenyl)piperazine hydrochloride from 2-methoxyaniline and bis(2-chloroethyl)amine hydrochloride.

Materials:

- 2-methoxyaniline (3 mmol, 369.4 mg)
- bis(2-chloroethyl)amine hydrochloride (3 mmol, 535.5 mg)
- Diethyleneglycol monomethyl ether (0.75 mL)
- Methanol (4 mL)
- Diethyl ether (150 mL)

Procedure:

- A mixture of 2-methoxyaniline, bis(2-chloroethyl)amine hydrochloride, and diethyleneglycol monomethyl ether is heated at 150 °C for approximately 12 hours.[\[11\]](#)
- The reaction mixture is then cooled to room temperature.[\[11\]](#)
- The cooled mixture is dissolved in methanol.[\[11\]](#)
- Diethyl ether is added to the methanolic solution to precipitate the product.[\[11\]](#)
- The precipitate is collected by filtration and washed with diethyl ether to yield 1-(2-methoxyphenyl)piperazine hydrochloride as a salt.[\[11\]](#)



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A flowchart illustrating the synthesis of 1-(2-Methoxyphenyl)piperazine HCl.

Role in Pharmacology and Drug Development

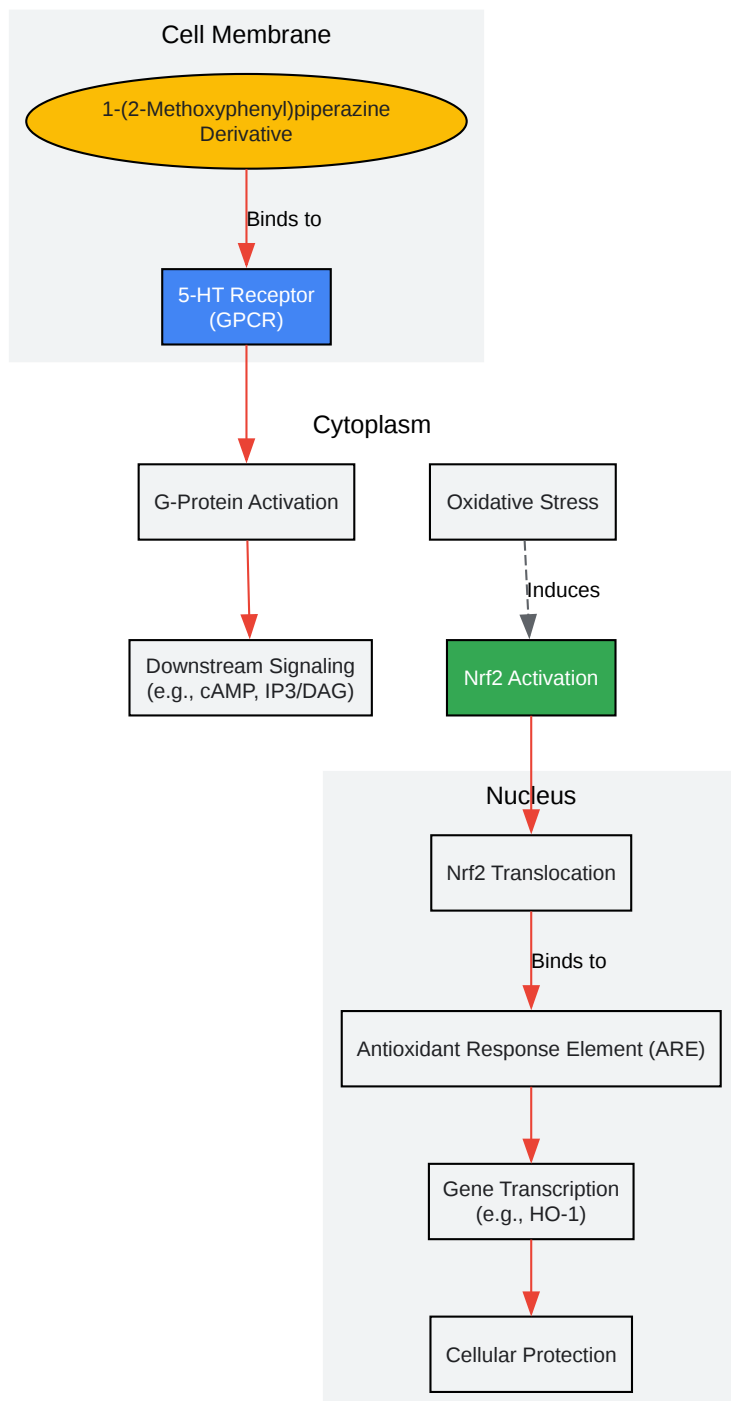
1-(2-Methoxyphenyl)piperazine is a significant pharmacophore due to its high affinity for serotonin (5-HT) receptors.[3][9] This interaction is central to its use as a precursor and a metabolite of several antipsychotic and anxiolytic drugs.

Mechanism of Action and Signaling Pathways

The primary pharmacological activity of 1-(2-Methoxyphenyl)piperazine and its derivatives is mediated through their interaction with serotonin receptors, particularly the 5-HT_{1a} and 5-HT_{2a} subtypes. These are G-protein coupled receptors (GPCRs) that play a crucial role in neurotransmission.

Derivatives of 1-(2-methoxyphenyl)piperazine have also been investigated for their antioxidant properties, potentially acting through the Nrf2/HO-1 signaling pathway.[12] Oxidative stress can lead to cellular damage, and activation of the Nrf2 pathway can help in mitigating this by upregulating the expression of antioxidant enzymes like heme oxygenase-1 (HO-1).

Potential Signaling Pathway of 1-(2-Methoxyphenyl)piperazine Derivatives

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A diagram of potential signaling pathways involving 1-(2-Methoxyphenyl)piperazine derivatives.

Applications in Drug Synthesis

1-(2-Methoxyphenyl)piperazine hydrochloride is a key intermediate in the production of several drugs, including:

- Antipsychotics: Such as certain atypical antipsychotics that target serotonin and dopamine receptors.
- Anthelmintics: Used in the synthesis of piperazine phosphate and piperazine citrate, which are used to treat parasitic worm infections.[3][10]
- Other CNS Drugs: It is a building block for various other neurologically active compounds.

Conclusion

1-(2-Methoxyphenyl)piperazine is a compound of significant interest to researchers and professionals in drug development. Its versatile chemical structure allows for the synthesis of a wide range of pharmacologically active molecules, particularly those targeting the serotonergic system. The detailed understanding of its properties, synthesis, and biological activity is crucial for the continued development of novel therapeutics for neurological and psychiatric disorders.

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References

- 1. Buy 20-Methylpregn-5-en-3beta-ol | 1042-59-7 [smolecule.com]
- 2. Page loading... [wap.guidechem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. 1-(2-methoxyphenyl)piperazine | LGC Standards [lgcstandards.com]
- 5. 1-(2-Methoxyphenyl)piperazine | C₁₁H₁₆N₂O | CID 1346 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. caymanchem.com [caymanchem.com]

- 7. swgdrug.org [swgdrug.org]
- 8. 1-2-Methoxyphenyl-Piperazine | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. Page loading... [guidechem.com]
- 11. 1-(2-Methoxyphenyl)piperazine hydrochloride synthesis - chemicalbook [chemicalbook.com]
- 12. Design, Synthesis and Evaluation of Novel 1,4-Disubstituted Piperazine-2,5-dione Derivatives as Antioxidants against H₂O₂-Induced Oxidative Injury via the IL-6/Nrf2 Loop Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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